

Application Note: Quantification of (2S)-2-hydroxyhexadecanoyl-CoA by LC-MS/MS

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Compound of Interest

Compound Name: (2S)-2-hydroxyhexadecanoyl-CoA

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Abstract

This application note provides a detailed protocol for the sensitive and specific quantification of **(2S)-2-hydroxyhexadecanoyl-CoA** in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). **(2S)-2-hydroxyhexadecanoyl-CoA** is a key intermediate in the alpha-oxidation of fatty acids, a metabolic pathway crucial for the degradation of branched-chain fatty acids and 2-hydroxy fatty acids. Dysregulation of this pathway has been implicated in several metabolic and neurological disorders. The described methodology, employing Multiple Reaction Monitoring (MRM), offers a robust and reliable approach for researchers and drug development professionals investigating the roles of **(2S)-2-hydroxyhexadecanoyl-CoA** in health and disease.

Introduction

(2S)-2-hydroxyhexadecanoyl-CoA is a critical metabolite in the alpha-oxidation pathway, which is responsible for the metabolism of fatty acids that cannot be processed by beta-oxidation. This includes phytanic acid, a branched-chain fatty acid, and 2-hydroxy long-chain fatty acids. In this pathway, the 2-hydroxy fatty acid is first activated to its CoA ester, **(2S)-2-hydroxyhexadecanoyl-CoA**. Subsequently, this intermediate is cleaved by 2-hydroxyacyl-CoA lyase to yield formyl-CoA and a fatty aldehyde with one less carbon atom[1]. This process is essential for normal lipid metabolism, and its disruption can lead to the accumulation of toxic lipid species, contributing to the pathology of various diseases.

Accurate quantification of **(2S)-2-hydroxyhexadecanoyl-CoA** is essential for understanding its physiological and pathological roles. LC-MS/MS offers the high sensitivity and specificity required for the analysis of this and other acyl-CoA species in complex biological samples. This application note outlines a comprehensive protocol for the extraction, chromatographic separation, and mass spectrometric detection of **(2S)-2-hydroxyhexadecanoyl-CoA**.

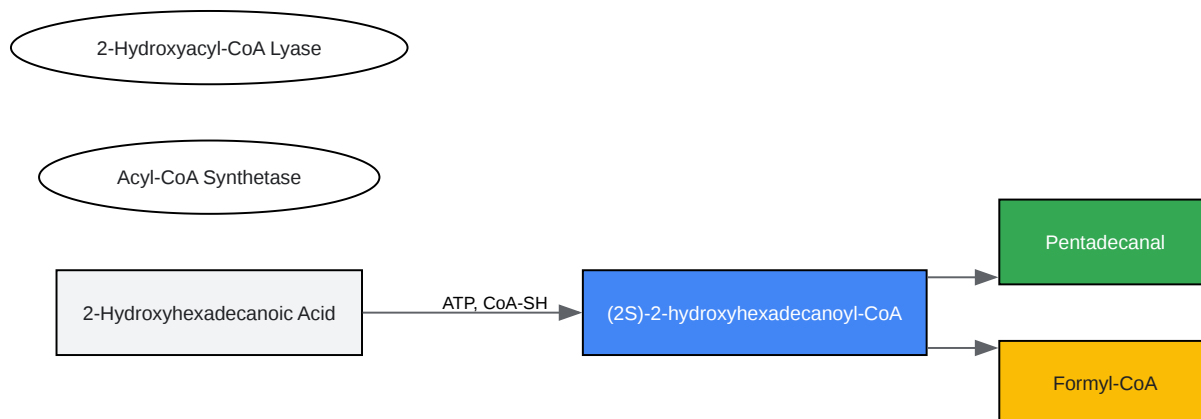
Signaling and Metabolic Pathways

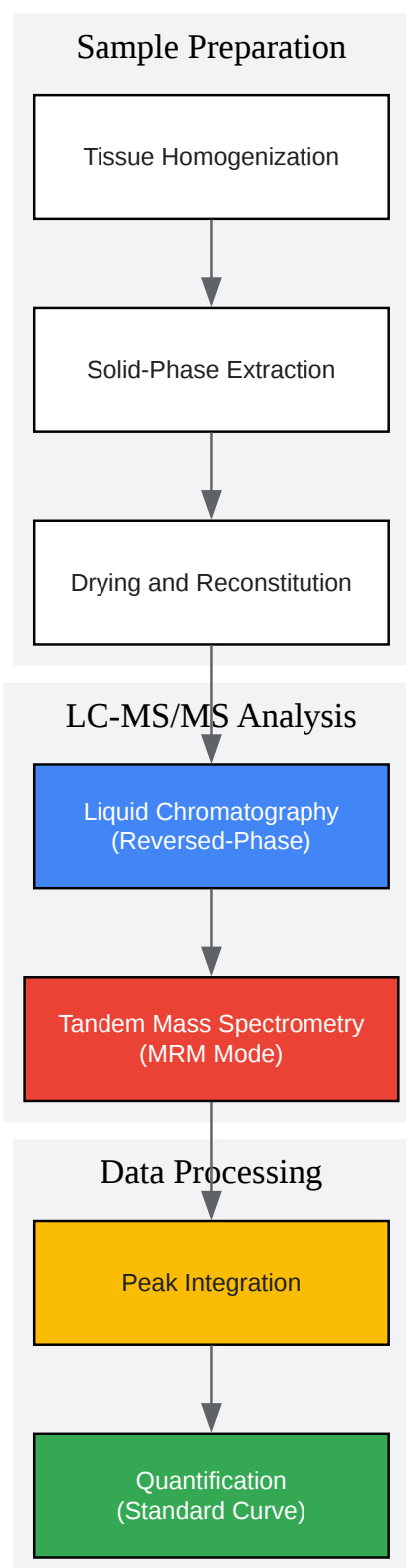
(2S)-2-hydroxyhexadecanoyl-CoA is a central molecule in the fatty acid alpha-oxidation pathway. This pathway is particularly important for the degradation of branched-chain fatty acids like phytanic acid, which are not substrates for the beta-oxidation pathway due to the presence of a methyl group on the beta-carbon.

The key steps involving **(2S)-2-hydroxyhexadecanoyl-CoA** are:

- Activation: A long-chain 2-hydroxy fatty acid is activated by acyl-CoA synthetase to form 2-hydroxyacyl-CoA[1][2].
- Cleavage: The 2-hydroxyacyl-CoA is then cleaved by the enzyme 2-hydroxyacyl-CoA lyase. This reaction produces a fatty aldehyde that is one carbon shorter and formyl-CoA[1][3].

Dysregulation of this pathway can lead to the accumulation of phytanic acid, as seen in Refsum's disease, a neurological disorder[3].





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